

Essential Safety and Operational Guide for Handling 2-Benzylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Benzylphenol**

Cat. No.: **B3025325**

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for the handling and disposal of **2-Benzylphenol**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps will support safe laboratory practices and ensure proper disposal of chemical waste.

Chemical Identifier:

- Name: **2-Benzylphenol**
- Synonyms: 1-Phenyl-o-cresol, 2-Hydroxydiphenylmethane, α -Phenyl-o-cresol[1]
- CAS Number: 28994-41-4[1]

Hazard Summary: **2-Benzylphenol** is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3][4] It is a white to off-white solid with a faint phenolic odor.[2]

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure risks when handling **2-Benzylphenol**.

PPE Category	Specification	Standard
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166 ^[1]
Skin Protection	Chemical-resistant gloves (e.g., neoprene or nitrile rubber). Wear appropriate protective clothing to prevent skin exposure.	-
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended for large-scale use, in case of emergency, or if exposure limits are exceeded. For small-scale laboratory use, adequate ventilation is typically sufficient. ^{[4][5][6]} A dust mask of type N95 (US) is also suggested.	29 CFR 1910.134 or European Standard EN 149 ^[5]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for safety. This section outlines the procedural steps for handling **2-Benzylphenol** from preparation to disposal.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, such as a chemical fume hood.^{[1][7]}
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[1][4]}
- Before starting, ensure all necessary PPE is available and in good condition.

2. Handling the Chemical:

- Avoid contact with skin, eyes, and clothing.[1][5][7]
- Do not breathe in dust.[1]
- Wash hands and any exposed skin thoroughly after handling.[1][4]
- Use spark-proof tools and avoid sources of ignition as a general precaution.[8]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[1][4][5]
- Keep the container tightly closed.[1][4][5]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[1][4][5]

4. Accidental Release Measures:

- In case of a spill, ensure adequate ventilation and wear appropriate PPE.[1]
- For small spills, sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[5][8]
- Avoid generating dust.[6]
- Prevent the chemical from entering drains.[1][8]

Disposal Plan

Proper disposal of **2-Benzylphenol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Characterization:

- **2-Benzylphenol** is considered a hazardous waste and must be disposed of accordingly.[4]

2. Waste Collection and Storage:

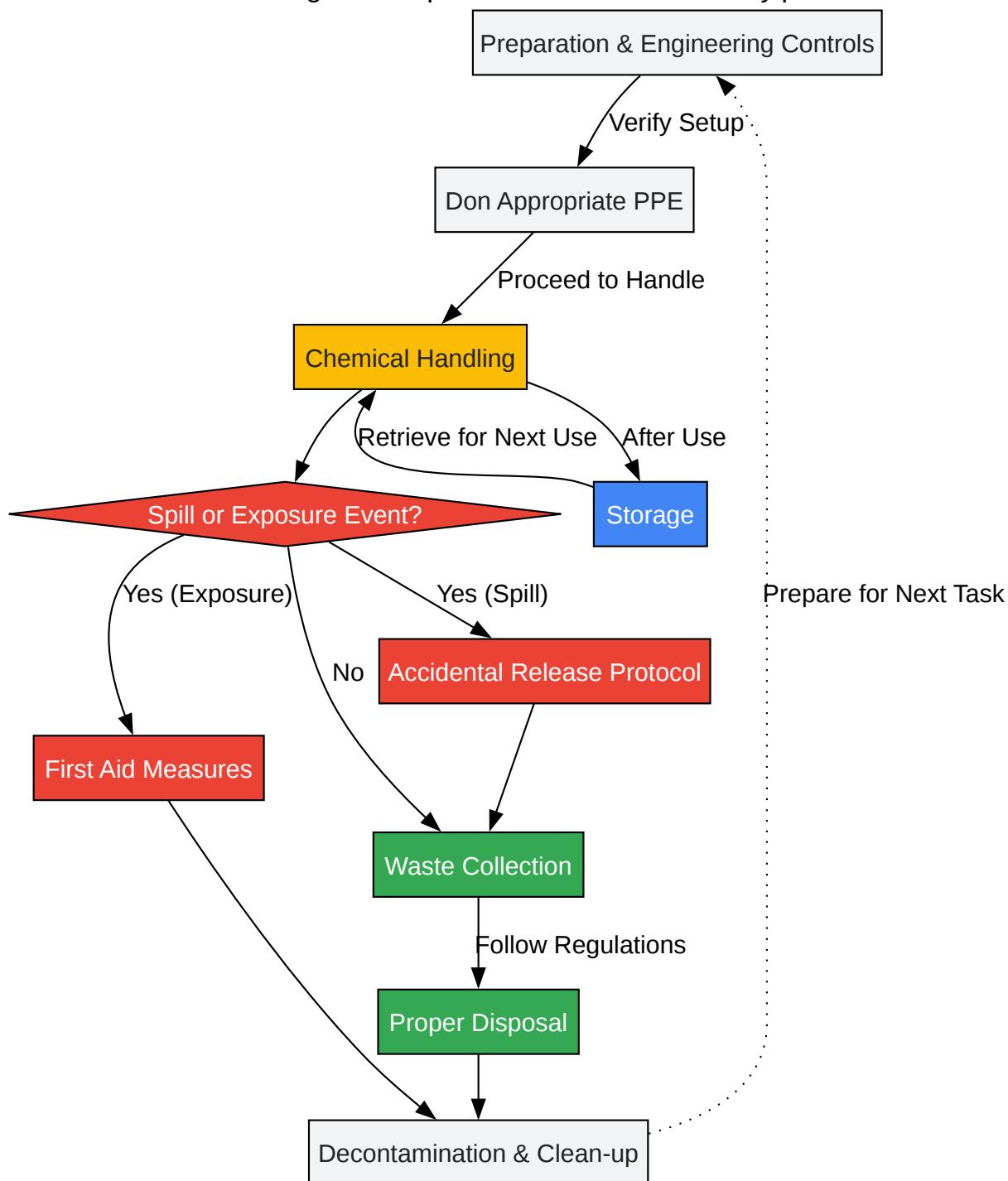
- Collect waste **2-Benzylphenol** in a designated, properly labeled, and sealed container.
- Contaminated materials such as gloves, paper towels, and empty containers should also be treated as hazardous waste.

3. Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national hazardous waste regulations.[1][4]
- Do not dispose of down the drain.[1]
- For empty containers, it is recommended to triple-rinse with a suitable solvent, collecting the rinsate as hazardous waste. Deface the label before discarding the container with general trash, if local regulations permit.[9]

Workflow for Safe Handling of 2-Benzylphenol

Safe Handling and Disposal Workflow for 2-Benzylphenol

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and disposal of **2-Benzylphenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 2-Benzylphenol | C13H12O | CID 24216 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. 2-Benzylphenol(28994-41-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. echemi.com [echemi.com]
- 9. unmc.edu [unmc.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 2-Benzylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3025325#personal-protective-equipment-for-handling-2-benzylphenol\]](https://www.benchchem.com/product/b3025325#personal-protective-equipment-for-handling-2-benzylphenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com